

Application Note: Preparation of Stable (RS)-AMPA Monohydrate Stock Solutions

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Compound of Interest

Compound Name: (RS)-AMPA monohydrate

Cat. No.: B8180606

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Introduction

(RS)-AMPA (α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid) is a potent synthetic agonist for the AMPA-type ionotropic glutamate receptors, which are fundamental to fast excitatory synaptic transmission in the central nervous system. Accurate and stable stock solutions of **(RS)-AMPA monohydrate** are paramount for achieving reproducible and reliable results in neuroscience research, including studies on synaptic plasticity, excitotoxicity, and for the screening of potential therapeutic agents targeting the glutamatergic system. This document provides detailed protocols for the preparation, storage, and handling of **(RS)-AMPA monohydrate** stock solutions to ensure their stability and efficacy.

Data Presentation

Quantitative data for the preparation of **(RS)-AMPA monohydrate** stock solutions are summarized in the table below for easy reference and comparison.

Parameter	Value	Notes
Molecular Weight	204.18 g/mol	This value is for the monohydrate form. The anhydrous form has a molecular weight of 186.17 g/mol . Always confirm the form of the compound from your supplier.
Solubility in Water	Up to 10 mM	Gentle warming (e.g., 37°C) can aid dissolution. For higher concentrations, the use of salts like hydrobromide may be necessary.
Solubility in DMSO	≥ 25 mg/mL	DMSO allows for higher concentration stock solutions compared to water.
Recommended Solvents	Deionized Water, DMSO	The choice of solvent should be guided by the experimental requirements and compatibility with the biological system under investigation.
Recommended Stock Concentration	10-50 mM	Higher concentrations are typically prepared in DMSO.
Storage of Aqueous Solutions	-20°C or -80°C	Prepare aliquots to avoid repeated freeze-thaw cycles. Best practice is to use freshly prepared aqueous solutions.
Storage of DMSO Solutions	-20°C or -80°C	Stable for up to 6 months at -80°C.[1] Shorter-term storage at -20°C is also possible.
Long-term Stability	≥ 4 years (solid form)	When stored properly at -20°C, the solid compound is stable for an extended period.[2]

Experimental Protocols

Protocol for Preparing a 10 mM Aqueous Stock Solution of (RS)-AMPA Monohydrate

This protocol is suitable for experiments where DMSO may interfere with the assay.

Materials:

- **(RS)-AMPA monohydrate** (MW: 204.18 g/mol)
- Sterile, nuclease-free water
- Sterile conical tubes (15 mL)
- Sterile microcentrifuge tubes (1.5 mL)
- Vortex mixer
- Water bath or heating block set to 37°C
- Sterile syringe filters (0.22 µm)
- Pipettes and sterile tips

Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM stock solution, weigh out 20.42 mg of **(RS)-AMPA monohydrate** (Mass = 10 mmol/L * 0.01 L * 204.18 g/mol).
- Dissolution: Add the weighed compound to a 15 mL conical tube. Add approximately 9 mL of sterile water.
- Gentle Warming and Vortexing: Place the tube in a 37°C water bath for 5-10 minutes to aid dissolution. Vortex intermittently until the solid is completely dissolved.
- Volume Adjustment: Once dissolved, bring the final volume to 10 mL with sterile water.

- **Sterilization:** For cell culture applications, filter-sterilize the solution using a 0.22 µm syringe filter into a new sterile conical tube.
- **Aliquoting and Storage:** Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

Protocol for Preparing a 50 mM DMSO Stock Solution of (RS)-AMPA Monohydrate

This protocol is ideal for preparing a high-concentration stock solution for long-term storage.

Materials:

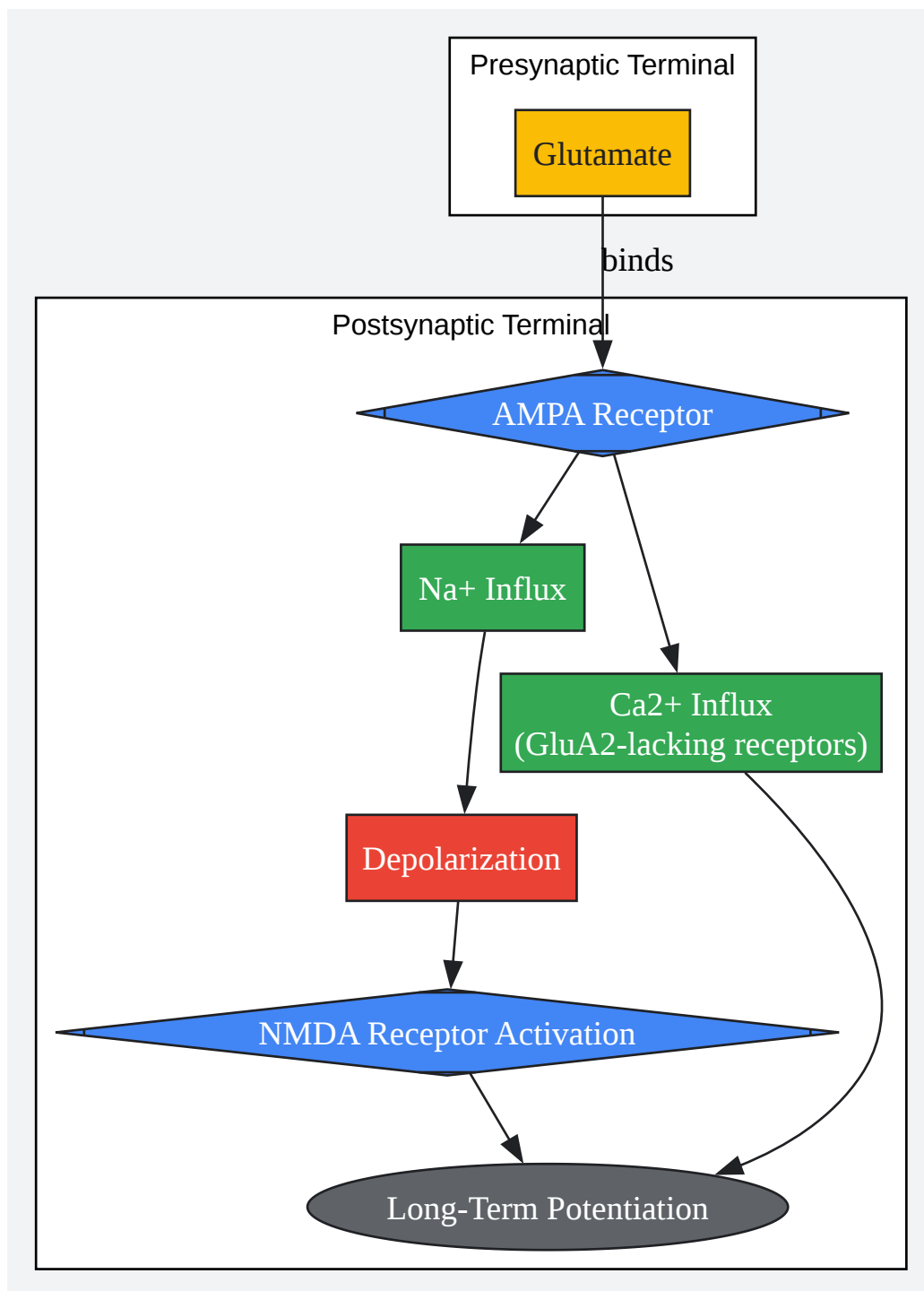
- **(RS)-AMPA monohydrate** (MW: 204.18 g/mol)
- Anhydrous, sterile-filtered DMSO
- Sterile conical tubes (15 mL)
- Sterile microcentrifuge tubes with screw caps suitable for low temperatures
- Vortex mixer
- Pipettes and sterile tips

Procedure:

- **Calculate the required mass:** To prepare 5 mL of a 50 mM stock solution, weigh out 51.05 mg of **(RS)-AMPA monohydrate** (Mass = 50 mmol/L * 0.005 L * 204.18 g/mol).
- **Dissolution:** Add the weighed compound to a 15 mL conical tube. Add 5 mL of anhydrous DMSO.
- **Vortexing:** Vortex the mixture thoroughly until the compound is completely dissolved. Gentle warming is typically not necessary for dissolution in DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into small volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term stability.

Visualizations

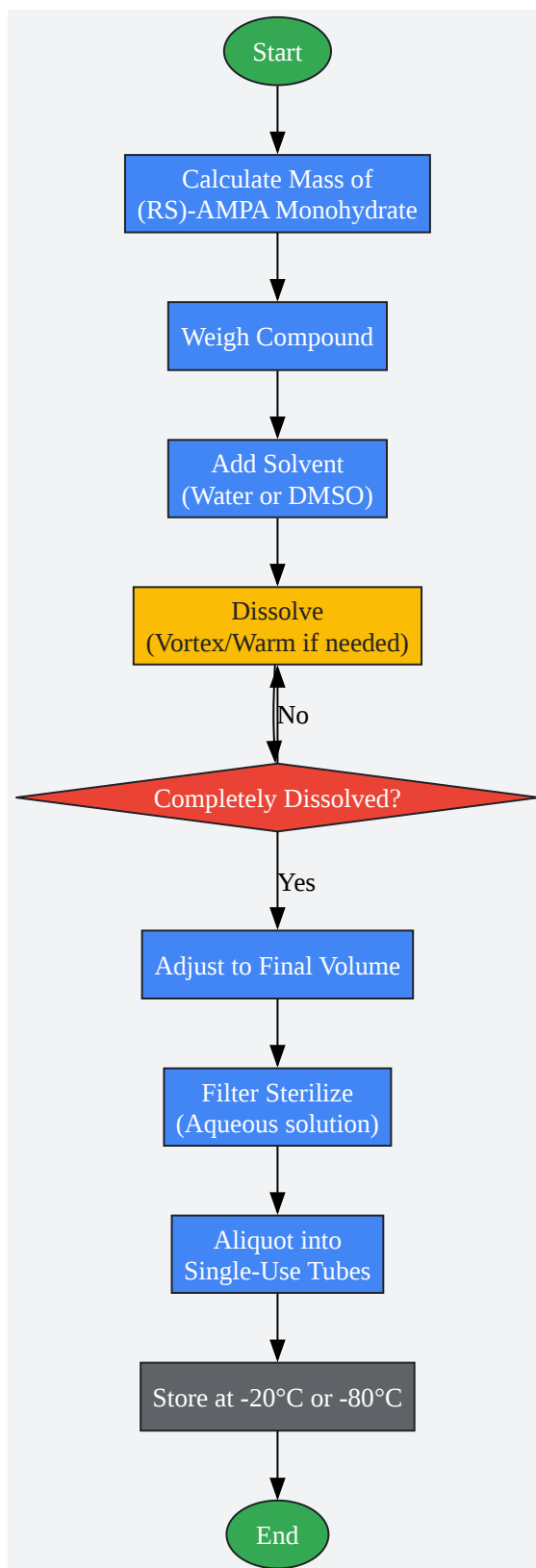
AMPA Receptor Signaling Pathway



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Caption: Simplified signaling pathway of AMPA receptor activation.

Experimental Workflow for Stock Solution Preparation



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References

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Phone: (601) 213-4426

Email: info@benchchem.com